

Application Notes and Protocols for Human Leptin ELISA Kit with Serum Samples

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Compound of Interest

Compound Name: LEPTIN, HUMAN

CAS No.: 177404-21-6

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These comprehensive application notes provide a detailed protocol for the quantitative determination of human leptin in serum samples using a sandwich enzyme-linked immunosorbent assay (ELISA) kit. This document is intended for researchers, scientists, and drug development professionals.

Principle of the Assay

The human leptin ELISA kit is a sandwich immunoassay designed to measure the concentration of leptin in serum samples. The principle of the assay relies on the specific binding of leptin to two different antibodies. The wells of a 96-well microplate are pre-coated with a capture antibody specific for human leptin. When the serum sample or standard is added to the wells, the leptin present will bind to this immobilized antibody.

Following an incubation period, any unbound substances are washed away. A second, biotinylated detection antibody that also recognizes human leptin is then added. This detection antibody binds to a different epitope on the captured leptin, forming a "sandwich" complex. After another washing step, streptavidin conjugated to horseradish peroxidase (HRP) is added, which binds to the biotin on the detection antibody.

Finally, a chromogenic substrate, typically TMB (3,3',5,5'-tetramethylbenzidine), is added. The HRP enzyme catalyzes the conversion of the substrate into a colored product. The intensity of the color, which is directly proportional to the concentration of leptin in the sample, is measured spectrophotometrically at a wavelength of 450 nm. The reaction is stopped by the addition of a stop solution, which changes the color from blue to yellow. A standard curve is generated by plotting the absorbance values of known concentrations of leptin, and the concentration of leptin in the unknown samples is determined by interpolating from this curve.^{[1][2][3][4][5]}

Materials and Reagents

Kit Components (Typical)

Component	Quantity (96-well plate)	Storage
Anti-Leptin Coated Microplate	1 plate	2-8°C
Human Leptin Standard (Lyophilized)	2 vials	2-8°C
Biotinylated Anti-Human Leptin Antibody	1 vial	2-8°C
Streptavidin-HRP Conjugate	1 vial	2-8°C
Assay Diluent/Buffer	1 bottle	2-8°C
Wash Buffer Concentrate (10x or 20x)	1 bottle	2-8°C
TMB Substrate	1 bottle	2-8°C
Stop Solution	1 bottle	2-8°C
Plate Sealers	2-4	Room Temperature

Materials Required but Not Provided

- Microplate reader capable of measuring absorbance at 450 nm^[6]
- Calibrated single- and multi-channel micropipettes and sterile tips
- Graduated cylinders for reagent preparation

- Reagent reservoirs
- Vortex mixer
- Plate shaker (orbital or linear)
- Distilled or deionized water
- Absorbent paper towels
- Tubes for standard and sample dilutions

Experimental Protocols

Serum Sample Collection and Preparation

- **Sample Collection:** Collect whole blood by venipuncture into a serum separator tube (SST) that does not contain an anticoagulant.[\[7\]](#)[\[8\]](#)
- **Clotting:** Allow the blood to clot at room temperature for 30 minutes to 2 hours.[\[8\]](#)[\[9\]](#)
- **Centrifugation:** Centrifuge the clotted blood at 1000-3000 x g for 15-20 minutes at 4°C.[\[8\]](#)[\[9\]](#)
- **Aliquoting:** Carefully aspirate the serum (the clear upper layer) and transfer it to clean, labeled polypropylene tubes. Avoid disturbing the red blood cell pellet.
- **Storage:** Assay freshly prepared serum immediately. If not used immediately, samples can be stored at 2-8°C for up to 24 hours. For long-term storage, aliquot the serum and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[\[9\]](#)[\[10\]](#)
- **Sample Dilution:** Before the assay, bring the serum samples to room temperature and mix gently. Most kits recommend diluting serum samples with the provided Assay Diluent. A common dilution factor is 1:3 to 1:50, but the optimal dilution should be determined by the user based on expected leptin concentrations.[\[3\]](#)[\[6\]](#) For example, to make a 1:3 dilution, add 50 µL of serum to 100 µL of Assay Diluent.[\[3\]](#)

Reagent Preparation

- Bring all reagents to room temperature before use.

- **Wash Buffer:** Dilute the concentrated Wash Buffer to 1x with distilled or deionized water. For example, if you have a 10x concentrate, add 100 mL of the concentrate to 900 mL of water to make 1 L of 1x Wash Buffer.[\[3\]](#)
- **Human Leptin Standard:** Reconstitute the lyophilized Human Leptin Standard with the volume of Assay Diluent specified in the kit manual to create the stock standard solution. Allow it to dissolve for at least 15 minutes with gentle agitation.
- **Standard Curve Preparation:** Prepare a serial dilution of the leptin standard in Assay Diluent to create a standard curve. A typical standard curve might include concentrations such as 10, 5, 2.5, 1.25, 0.625, 0.312, and 0 ng/mL.[\[2\]](#)
- **Biotinylated Antibody and Streptavidin-HRP:** Depending on the kit, these reagents may need to be diluted with the appropriate buffer before use. Refer to the specific kit manual for instructions.

Assay Procedure

- **Determine Well Layout:** Determine the number of wells required for standards, samples, and blanks. It is recommended to run all standards and samples in duplicate.
- **Add Standards and Samples:** Pipette 100 μ L of each standard and diluted sample into the appropriate wells of the pre-coated microplate.[\[6\]](#)
- **Incubation 1:** Cover the plate with a plate sealer and incubate for 1-2.5 hours at room temperature or as specified by the kit manual.[\[6\]](#) An orbital shaker is often recommended during incubation.
- **Washing 1:** Aspirate the liquid from each well. Wash the wells 3-4 times with 300-400 μ L of 1x Wash Buffer per well. After the final wash, invert the plate and tap it firmly on absorbent paper to remove any remaining buffer.[\[10\]](#)
- **Add Detection Antibody:** Add 100 μ L of the diluted Biotinylated Anti-Human Leptin Antibody to each well (except for the blank).
- **Incubation 2:** Cover the plate and incubate for 1 hour at room temperature.

- Washing 2: Repeat the wash step as described in step 4.
- Add Streptavidin-HRP: Add 100 μ L of the diluted Streptavidin-HRP conjugate to each well (except for the blank).
- Incubation 3: Cover the plate and incubate for 30-45 minutes at room temperature.^[6] Protect the plate from direct light.
- Washing 3: Repeat the wash step as described in step 4.
- Substrate Addition: Add 100 μ L of TMB Substrate to each well.
- Color Development: Incubate the plate for 15-30 minutes at room temperature in the dark.^[6] Monitor the color development; the highest standard should turn a dark blue.
- Stop Reaction: Add 50 μ L of Stop Solution to each well. The color will change from blue to yellow. Gently tap the plate to ensure thorough mixing.^[6]
- Read Absorbance: Read the optical density (OD) of each well at 450 nm within 30 minutes of adding the Stop Solution.

Data Analysis

- Calculate Mean Absorbance: Calculate the average absorbance for each set of duplicate standards, controls, and samples.
- Subtract Blank: Subtract the mean absorbance of the zero standard (blank) from the mean absorbance of all other standards and samples.
- Generate Standard Curve: Plot the corrected absorbance values for each standard on the y-axis against their corresponding concentrations on the x-axis. A four-parameter logistic (4-PL) curve fit is often recommended.
- Determine Sample Concentrations: Interpolate the leptin concentration of each sample from the standard curve.
- Apply Dilution Factor: Multiply the interpolated concentration by the dilution factor used for the serum samples to obtain the final leptin concentration.

Data Presentation

Typical Standard Curve Data

The following table is an example of the data used to generate a standard curve. Actual values will vary between assays.

Leptin Conc. (ng/mL)	OD at 450 nm (Mean)	Corrected OD
10	2.580	2.530
5	1.850	1.800
2.5	1.050	1.000
1.25	0.580	0.530
0.625	0.320	0.270
0.312	0.180	0.130
0	0.050	0.000

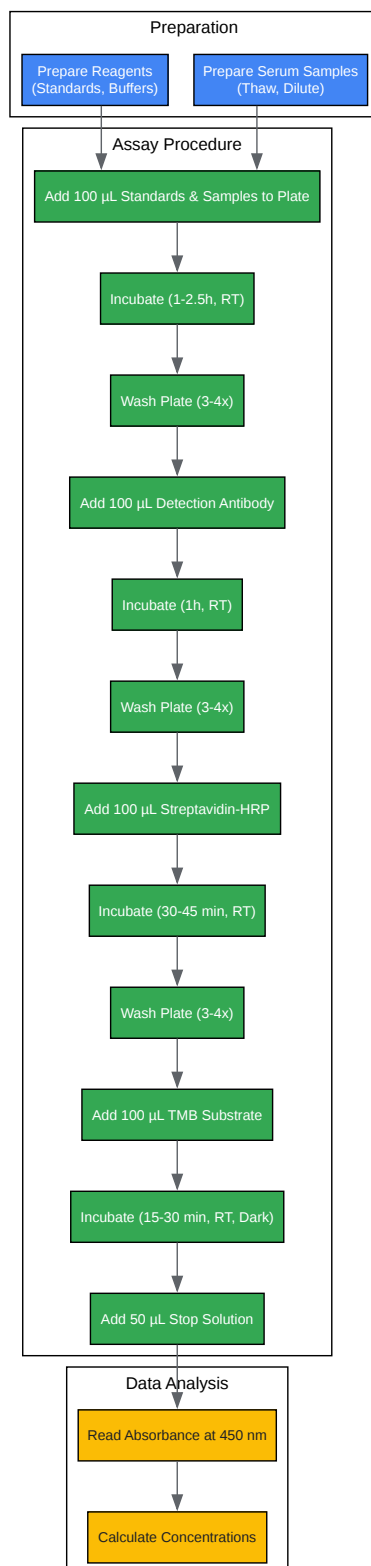
Assay Performance Characteristics (Example)

Parameter	Specification
Detection Range	0.156 - 10 ng/mL[2]
Sensitivity	Typically < 0.1 ng/mL
Intra-Assay CV	< 10%[2]
Inter-Assay CV	< 12%[2]
Spike Recovery	85-115%
Linearity	80-120%

Visualizations

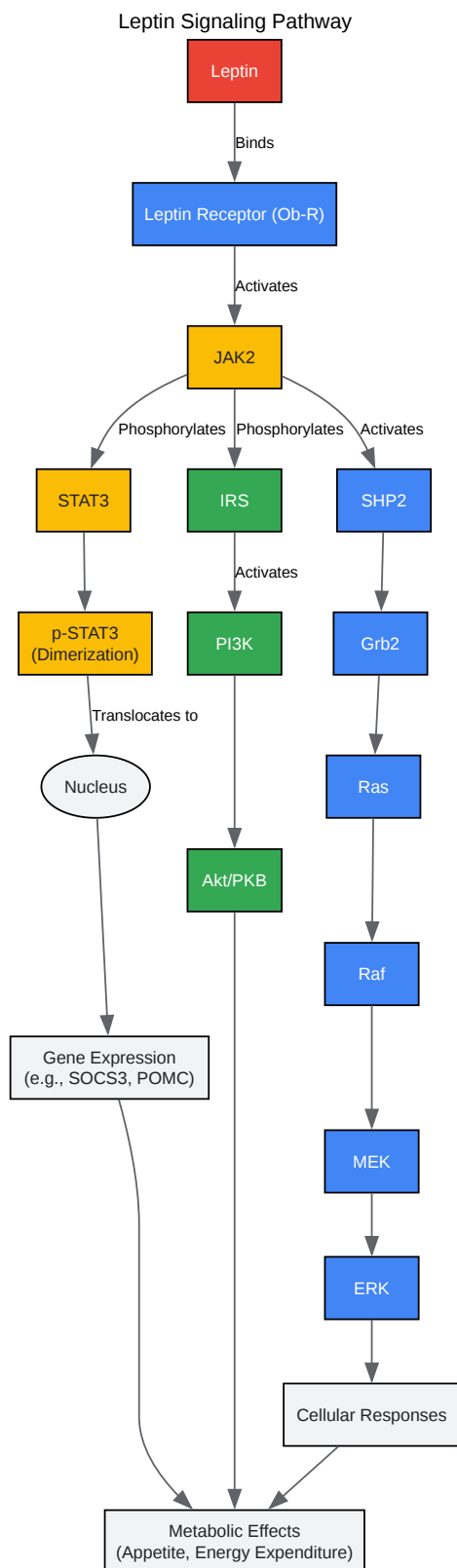
Experimental Workflow

Human Leptin ELISA Workflow for Serum Samples

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Caption: Workflow of the Human Leptin ELISA for serum samples.

Leptin Signaling Pathway



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Caption: Overview of the major leptin signaling pathways.

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